

Methoxpropamine structural analogues and derivatives

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methoxpropamine*

CAS No.: *2504100-71-2*

Cat. No.: *B16369217*

[Get Quote](#)

An In-Depth Technical Guide to **Methoxpropamine** (MXPr) and its Structural Analogues

Introduction

Methoxpropamine (MXPr), chemically known as 2-(3-methoxyphenyl)-2-(propylamino)cyclohexanone, is a dissociative substance of the arylcyclohexylamine class.^[1]^[2] As a structural analogue of ketamine and a close relative of methoxetamine (MXE), MXPr has emerged as a new psychoactive substance (NPS) on the online research chemical market, first being formally identified in Denmark in late 2019.^[1] Its primary pharmacological activity is characterized by the antagonism of the N-methyl-D-aspartate (NMDA) receptor, a mechanism shared with other dissociative anesthetics like phencyclidine (PCP) and ketamine.^[1]

While research into MXPr is still in its early stages, initial studies have begun to elucidate its pharmacological profile, potency, and metabolic fate.^[3]^[4] This technical guide serves to consolidate the current scientific understanding of **methoxpropamine**, its key structural analogues, and its derivatives for researchers, scientists, and drug development professionals. It will provide an in-depth overview of its mechanism of action, quantitative pharmacological data, metabolic pathways, and detailed experimental protocols used in its characterization.

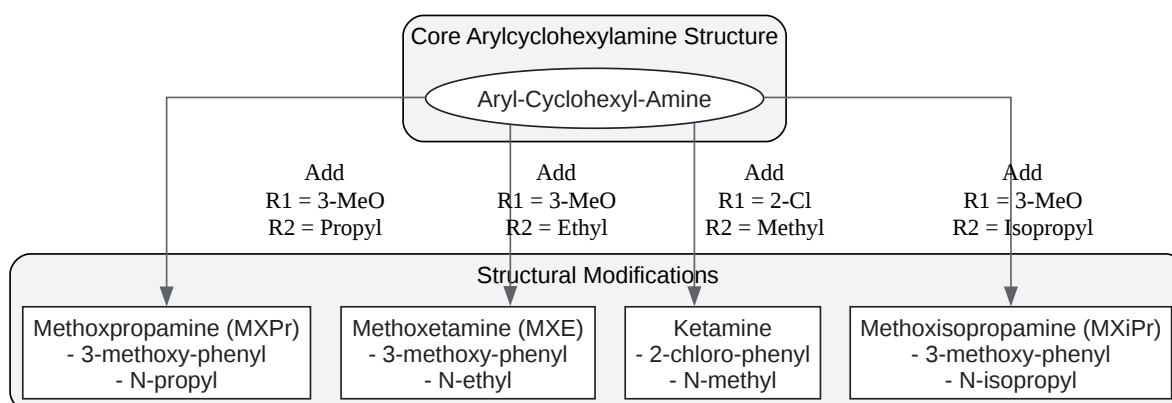
Structural Analogues and Derivatives

Methoxpropamine belongs to the arylcyclohexylamine class, which is defined by a cyclohexylamine unit with an aryl group attached to the same carbon as the amine.[2] Variations in the amine substituent and the aryl group give rise to a wide range of compounds with differing pharmacological profiles.

The key structural relatives of MXPr include:

- Methoxetamine (MXE): The N-ethyl analogue of MXPr, which has been studied more extensively.
- Ketamine: Features a chlorine atom on the phenyl ring and an N-methyl substituent.
- Methoxisopropamine (MXiPr): An analogue containing an isopropyl group on the amine.[3]
- Deoxymethoxetamine (DMXE): A derivative that lacks the 3-methoxy group on the phenyl ring.[3]

These structural relationships are critical for understanding structure-activity relationships (SAR) within this class of compounds.



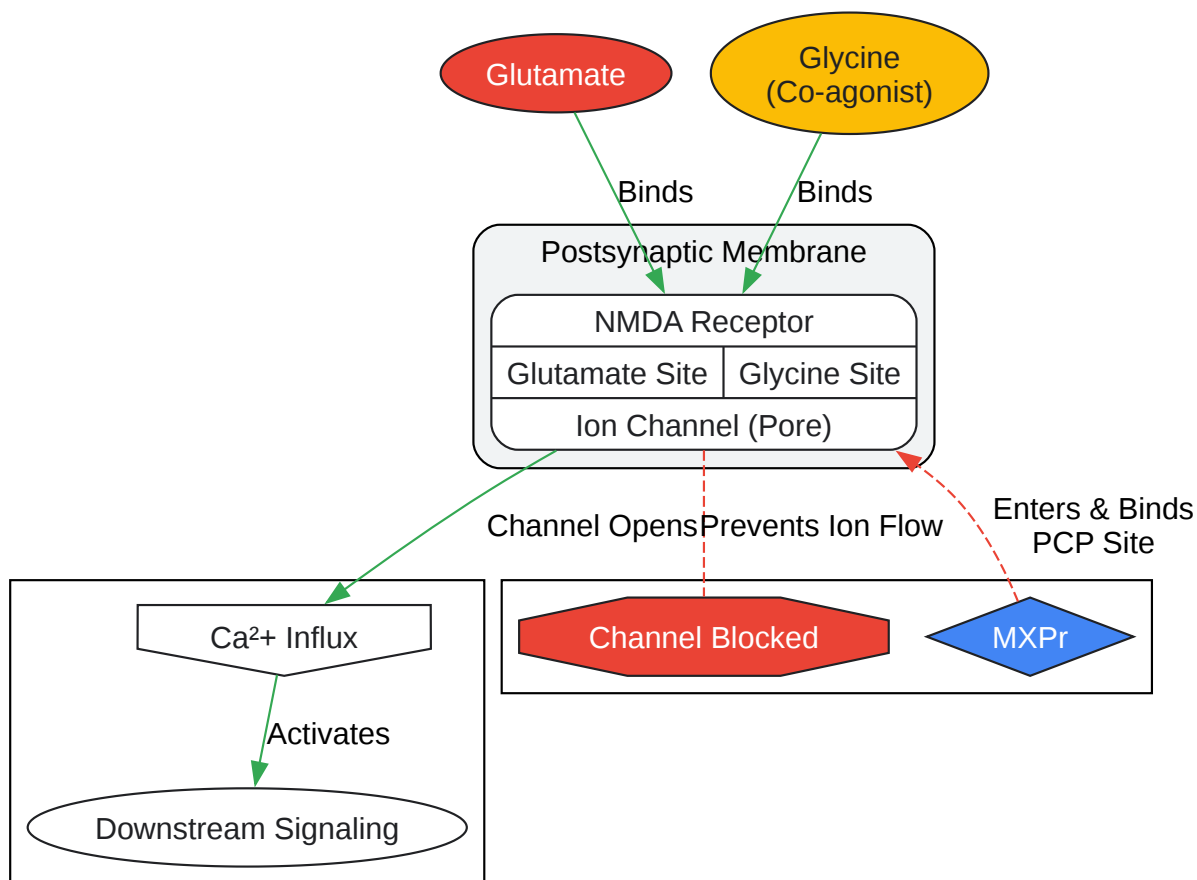
[Click to download full resolution via product page](#)

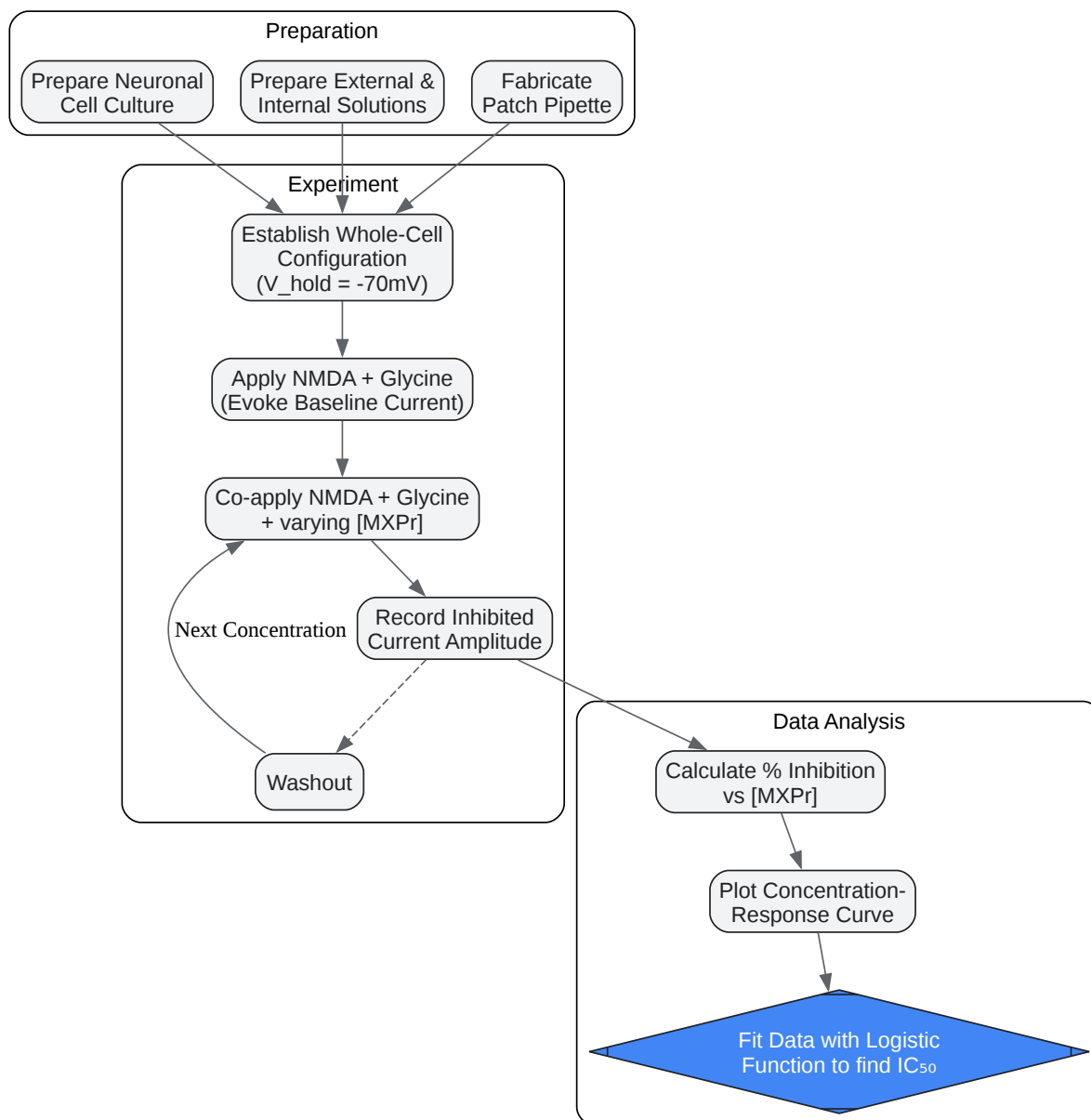
Caption: Structural relationships of MXPr and its analogues.

Pharmacology and Mechanism of Action

Primary Target: NMDA Receptor Antagonism

The principal mechanism of action for **methoxpropamine** is the non-competitive antagonism of the NMDA receptor.[3][5] This receptor is a ligand-gated ion channel that plays a critical role in excitatory synaptic transmission, synaptic plasticity, and memory formation. By blocking the NMDA receptor channel, MXPr inhibits the influx of calcium ions (Ca^{2+}) into the neuron, thereby disrupting normal glutamatergic neurotransmission and producing its characteristic dissociative effects. Electrophysiological studies suggest MXPr acts as a potent uncompetitive open-channel blocker, binding to the "PCP site" located within the receptor's ion channel pore.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Methoxpropamine - Wikipedia \[en.wikipedia.org\]](#)
- [2. tripsitter.com \[tripsitter.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Methoxpropamine \(MXPr\) in powder, urine and hair samples: Analytical characterization and metabolite identification of a new threat - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. scispace.com \[scispace.com\]](#)
- To cite this document: BenchChem. [Methoxpropamine structural analogues and derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16369217/docs#methoxpropamine-structural-analogues-and-derivatives\]](https://www.benchchem.com/product/b16369217/docs#methoxpropamine-structural-analogues-and-derivatives)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)